

Gypenoside XLIX: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *gypenoside XLIX*

Cat. No.: *B15543985*

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An In-depth Technical Guide on the Core Properties and Bioactivities of **Gypenoside XLIX**

This technical guide provides a comprehensive overview of **Gypenoside XLIX**, a dammarane-type triterpenoid saponin isolated from *Gynostemma pentaphyllum*. It is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of this natural compound. This document details its chemical properties, quantitative biological data, relevant experimental protocols, and the key signaling pathway it modulates.

Core Chemical and Physical Data

Property	Value	Source
CAS Number	94987-08-3	[1] [2] [3] [4] [5] [6]
Molecular Formula	C ₅₂ H ₈₆ O ₂₁	[4] [5] [7] [8]
Molecular Weight	1047.23 g/mol	[2] [4] [8]
Botanical Source	<i>Gynostemma pentaphyllum</i> (Thunb.) Makino	[1]
Compound Type	Triterpenoid Saponin	[2]

Quantitative Biological Activity

Gypenoside XLIX has been shown to exhibit a range of biological activities, primarily centered around its function as a selective peroxisome proliferator-activated receptor-alpha (PPAR- α) activator. This activity leads to the modulation of inflammatory pathways. The following table summarizes key quantitative data from various studies.

Biological Effect	Cell Line / Model	Concentration / Dosage	Outcome
Inhibition of NF- κ B Promoter Activity	Human monocytic THP-1 cells	0-300 μ M (concentration-dependent)	Inhibition of LPS-induced tissue factor promoter activity.
Inhibition of VCAM-1 Promoter Activity	Human Umbilical Vein Endothelial Cells (HUVECs)	0-300 μ M (concentration-dependent)	Inhibition of TNF- α -induced VCAM-1 promoter activity.[9]
Attenuation of Hepatic Inflammation	RAW264.7 macrophages (in vitro)	40 μ M	Attenuation of LPS-induced inflammation. [3]
Attenuation of Hepatic Injury	Cecum ligation and puncture (CLP) mouse model (in vivo)	Not specified in abstract	Attenuation of septic liver injury.[3]
Treatment of Fatty Liver	Hepatocytes (in vitro)	50 μ M	Reversal of lipid mixture-induced gene expression changes associated with fatty liver.[10]
Improvement of Insulin Resistance	Sprague-Dawley rats (in vivo)	4 mg/kg (bolus i.v. injection)	Alleviation of lipid-induced insulin resistance.
Pharmacokinetics (Oral)	Sprague-Dawley rats	5 mg/kg	Very low oral bioavailability (0.14%). [7]
Pharmacokinetics (Intravenous)	Sprague-Dawley rats	1 mg/kg	Short half-life.[7]

Experimental Protocols

This section details the methodologies for key experiments cited in the literature to characterize the bioactivity of **Gypenoside XLIX**.

PPAR- α Dependent Inhibition of NF- κ B Activation

- Objective: To demonstrate that **Gypenoside XLIX** inhibits NF- κ B activation through a PPAR- α dependent mechanism.
- Cell Lines: Human monocytic THP-1 cells, Human Embryonic Kidney 293 (HEK293) cells.[\[1\]](#)
[\[2\]](#)
- Methodology:
 - Cell Culture and Transfection: THP-1 or HEK293 cells are cultured under standard conditions. For reporter assays, cells are transfected with a luciferase reporter construct driven by an NF- κ B responsive promoter. To demonstrate PPAR- α selectivity, HEK293 cells can be co-transfected with expression vectors for PPAR- α , PPAR- β/δ , or PPAR- γ 1.[\[1\]](#)
[\[2\]](#)
 - Treatment: Cells are pre-treated with varying concentrations of **Gypenoside XLIX** (e.g., 0-300 μ M) for a specified period. To confirm PPAR- α dependency, a selective PPAR- α antagonist, such as MK-886, is added prior to **Gypenoside XLIX** treatment.[\[1\]](#)[\[2\]](#)
 - Stimulation: Inflammation is induced using lipopolysaccharide (LPS) or tumor necrosis factor-alpha (TNF- α).[\[1\]](#)[\[2\]](#)
 - Luciferase Assay: Cell lysates are collected, and luciferase activity is measured to quantify NF- κ B promoter activity.
 - Western Blot Analysis: To further confirm the mechanism, the expression and localization of key NF- κ B pathway proteins are analyzed. Cytosolic and nuclear fractions are separated to assess the translocation of the p65 subunit of NF- κ B. The levels of the inhibitory protein I- κ B α in the cytosol are also measured.[\[1\]](#)[\[2\]](#)

Inhibition of VCAM-1 Expression in Endothelial Cells

- Objective: To evaluate the inhibitory effect of **Gypenoside XLIX** on cytokine-induced vascular cell adhesion molecule-1 (VCAM-1) expression.
- Cell Line: Human Umbilical Vein Endothelial Cells (HUVECs).[\[9\]](#)

- Methodology:
 - Cell Culture and Transfection: HUVECs are cultured and transfected with a VCAM-1 promoter-luciferase reporter construct (pVCAM-1-LUC).[9]
 - Treatment and Stimulation: Cells are treated with **Gypenoside XLIX** (0-300 μ M) followed by stimulation with TNF- α to induce VCAM-1 expression.[9]
 - Gene Expression Analysis:
 - Promoter Activity: Luciferase assays are performed on cell lysates to determine VCAM-1 promoter activity.[9]
 - mRNA Expression: Quantitative real-time PCR (qPCR) is used to measure VCAM-1 mRNA levels.[9]
 - Protein Expression Analysis:
 - Western Blot: Total cell lysates are analyzed by Western blotting to detect VCAM-1 protein levels.[9]
 - Enzyme Immunoassay: A cell-based enzyme immunoassay is conducted to quantify cell surface VCAM-1 protein levels.[9]

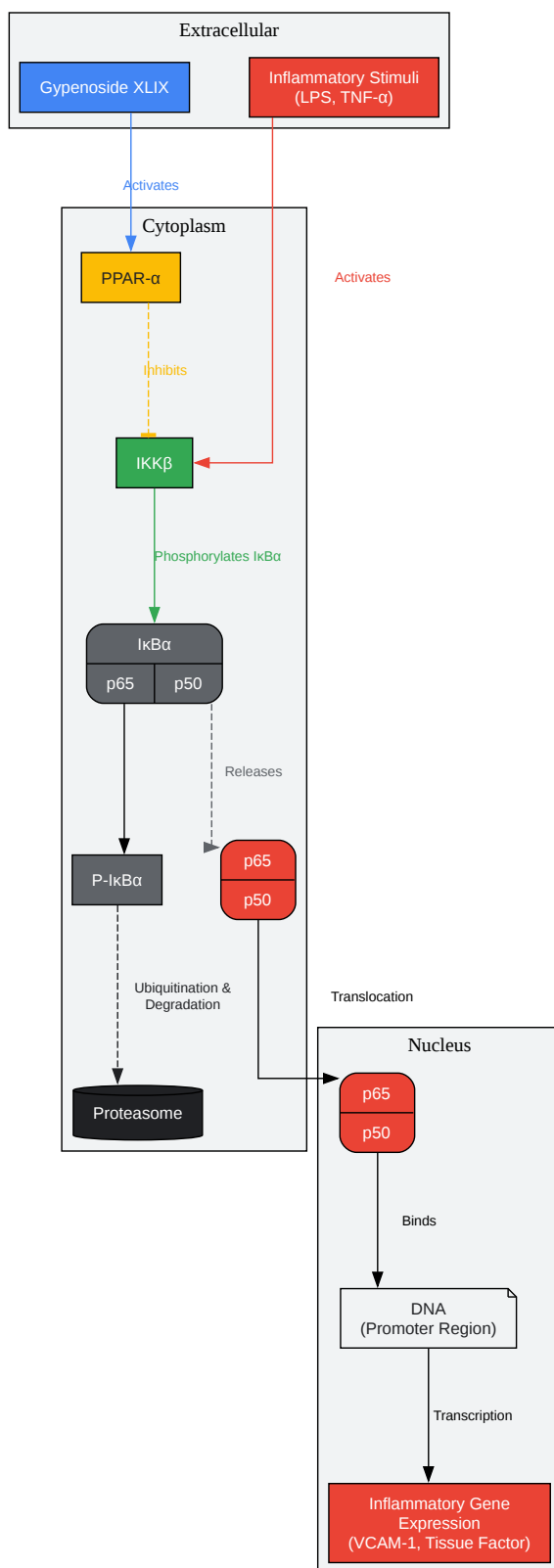
Pharmacokinetic Analysis in Rats

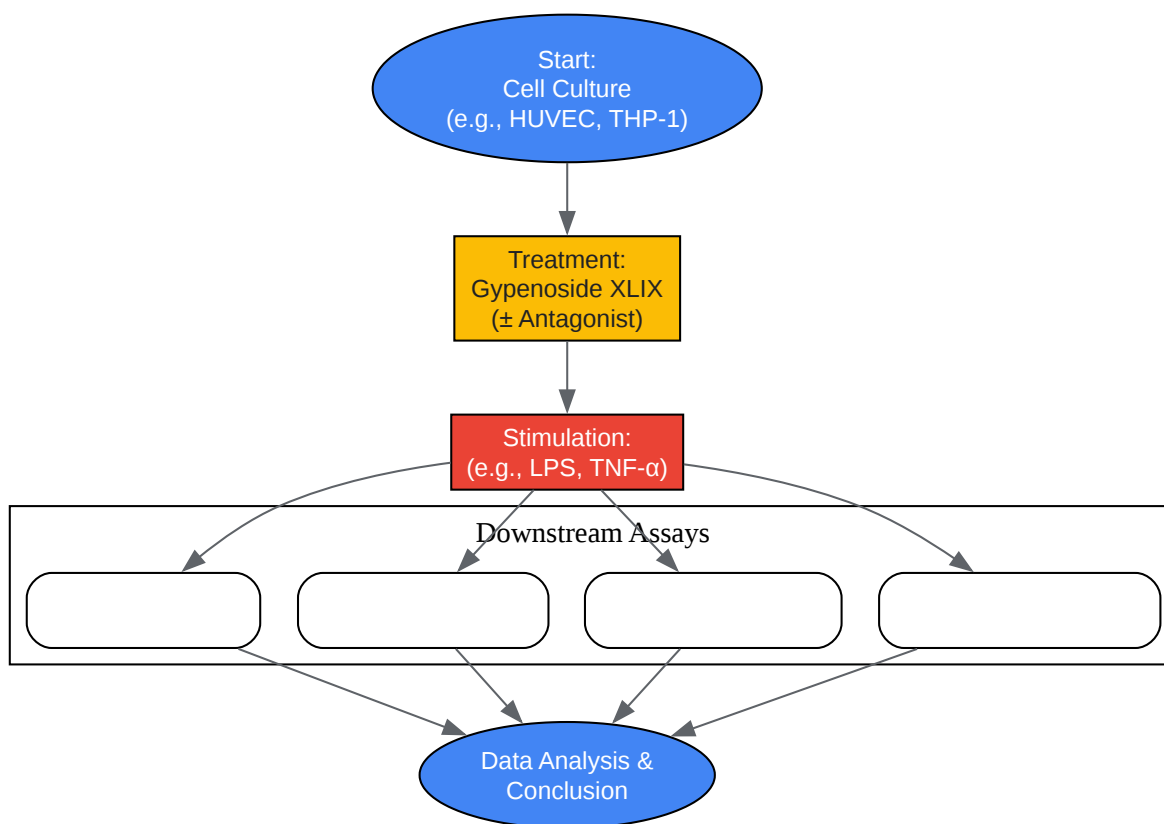
- Objective: To determine the pharmacokinetic profile and bioavailability of **Gypenoside XLIX**.
- Animal Model: Male Sprague-Dawley rats (220–250 g).[7]
- Methodology:
 - Drug Administration: A cohort of rats is administered **Gypenoside XLIX** intravenously (e.g., 1 mg/kg), and another cohort receives it orally (e.g., 5 mg/kg).[7]
 - Blood Sampling: Blood samples (approximately 0.2 mL) are collected from the tail vein at various time points post-administration (e.g., 0.0833, 0.25, 1, 2, 4, 6, 8, 12 hours).[7]

- Sample Preparation: Plasma is separated by centrifugation. A 50 μL aliquot of plasma is deproteinized by adding 150 μL of acetonitrile-methanol (9:1, v/v) containing an internal standard. After vortexing and centrifugation, the supernatant is collected for analysis.[\[7\]](#)
[\[11\]](#)
- UPLC-MS/MS Analysis: The concentration of **Gypenoside XLIX** in the plasma samples is quantified using a validated Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) method.[\[7\]](#)[\[11\]](#)
- Data Analysis: Pharmacokinetic parameters such as half-life ($t_{1/2}$), area under the curve (AUC), and oral bioavailability are calculated using appropriate software.[\[7\]](#)

Signaling Pathway and Experimental Workflow Visualizations

The following diagrams illustrate the key signaling pathway modulated by **Gypenoside XLIX** and a typical experimental workflow for its analysis.





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